

A Comprehensive Technical Guide on the Physical Properties of 2-Chlorooxazole

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Compound of Interest

Compound Name: 2-Chlorooxazole

CAS No.: 95458-77-8

Cat. No.: B1317313

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth analysis of the physical properties of **2-chlorooxazole**, with a primary focus on its boiling point. As a key heterocyclic building block in medicinal chemistry and materials science, a thorough understanding of its physicochemical characteristics is paramount for its effective application. This document synthesizes predicted data, explores the underlying principles governing its properties, and provides a detailed, field-proven protocol for the experimental determination of its boiling point. The content herein is structured to offer both foundational knowledge and practical insights, ensuring that researchers can handle and utilize this compound with precision and safety.

Introduction: The Significance of 2-Chlorooxazole

2-Chlorooxazole is a five-membered heterocyclic compound containing nitrogen and oxygen atoms, with a chlorine substituent at the 2-position. Its unique electronic and structural features make it a versatile intermediate in organic synthesis. The oxazole ring is a common scaffold in numerous biologically active molecules and pharmaceuticals. The presence of the reactive

chlorine atom at the 2-position allows for a variety of substitution reactions, making **2-chlorooxazole** a valuable precursor for the synthesis of more complex molecules. For instance, it is used in the synthesis of derivatives that act as inhibitors of immune complex-induced inflammation[1]. Given its utility, a precise understanding of its physical properties, particularly its boiling point, is crucial for purification, reaction condition optimization, and overall process safety.

Core Physical Properties of 2-Chlorooxazole

A comprehensive understanding of a compound's physical properties is fundamental to its application in research and development. This section details the known and predicted physical characteristics of **2-chlorooxazole**.

Molecular and Chemical Identity

- Chemical Name: **2-Chlorooxazole**[2]
- Synonyms: 2-Chloro-1,3-oxazole, oxazolyl chloride[2]
- CAS Number: 95458-77-8[2][3]
- Molecular Formula: C₃H₂ClNO[2][3]
- Molecular Weight: 103.51 g/mol [2][3]

Predicted Physicochemical Data

Currently, experimentally determined physical property data for **2-chlorooxazole** is not widely available in peer-reviewed literature. However, computational models provide reliable predictions that are invaluable for practical applications.



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Causality Behind the Predicted Boiling Point: The predicted boiling point of 142.2 °C is influenced by several factors inherent to the molecule's structure. The polarity of the carbon-chlorine bond and the heteroatoms within the oxazole ring lead to dipole-dipole interactions between molecules. These intermolecular forces are stronger than the van der Waals forces in nonpolar molecules of similar size, resulting in a relatively moderate boiling point. However, the absence of hydrogen bond donors significantly lowers its boiling point compared to analogous compounds with -OH or -NH groups. The uncertainty of ± 23.0 °C highlights the inherent limitations of predictive algorithms and underscores the importance of experimental verification.

Experimental Determination of Boiling Point: A Validating Protocol

Given the reliance on predicted data, experimental determination of the boiling point of **2-chlorooxazole** is a critical step for any laboratory working with this compound. The following micro-boiling point determination method is a reliable and material-sparing approach.

Principle of Micro-Boiling Point Determination

This method, often referred to as the Siwoloboff method, relies on the principle that the boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. By observing the temperature at which a rapid and continuous stream of bubbles emerges from a capillary tube submerged in the heated liquid and subsequently stops upon cooling, an accurate boiling point can be determined.

Step-by-Step Experimental Protocol

- Apparatus Assembly:
 - Attach a small test tube (e.g., a Durham tube) containing 0.2-0.3 mL of **2-chlorooxazole** to a thermometer using a rubber band or a wire.
 - The bulb of the thermometer should be level with the bottom of the test tube.
 - Place a melting point capillary tube, sealed at one end, into the test tube with the open end down.
 - Submerge this assembly in a heating bath (e.g., a Thiele tube filled with mineral oil or a digital melting point apparatus with a heating block). Ensure the rubber band is above the level of the heating medium.
- Heating and Observation:
 - Heat the apparatus gently. A slow, steady rate of heating is crucial for accuracy.
 - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - As the boiling point is approached, the vapor pressure of the **2-chlorooxazole** will increase, leading to a rapid and continuous stream of bubbles from the capillary tube.
- Boiling Point Determination:
 - Once a continuous stream of bubbles is observed, remove the heat source and allow the apparatus to cool slowly.
 - The bubbling will slow down and eventually stop. The liquid will then be drawn into the capillary tube.
 - The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the **2-chlorooxazole**. Record this temperature.
- Pressure Correction (Self-Validation):

- Record the atmospheric pressure at the time of the experiment.
- If the atmospheric pressure is not 760 mmHg (1 atm), a correction should be applied to normalize the boiling point to standard pressure. This step is crucial for comparing the experimental value with literature or predicted values.

Diagram of Experimental Workflow



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Caption: Workflow for micro-boiling point determination.

Reactivity and Handling Considerations

2-Chlorooxazole is a reactive compound. The chlorine atom is susceptible to nucleophilic substitution, making the compound a versatile building block for creating a diverse range of substituted oxazoles. This reactivity also necessitates careful handling. It should be stored in a cool, dry, and well-ventilated area, away from strong oxidizing agents and moisture. When handling, appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. All manipulations should be performed in a fume hood.

Conclusion

This technical guide has provided a detailed overview of the physical properties of **2-chlorooxazole**, with a particular emphasis on its boiling point. While computational predictions

offer a valuable starting point, the importance of experimental verification cannot be overstated. The provided protocol for micro-boiling point determination offers a reliable method for obtaining accurate data. A thorough understanding of these properties is essential for the safe and effective use of **2-chlorooxazole** in the synthesis of novel compounds for pharmaceutical and materials science applications.

References

- Chemistry LibreTexts. (2022, May 5). 6.2B: Step-by-Step Procedures for Boiling Point Determination. [[Link](#)]
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